

Comparative Guide: Crystal Structure Analysis of 4-Styrylpyridazine Derivatives

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Compound of Interest

Compound Name: 4-Styrylpyridazine

CAS No.: 39816-19-8

Cat. No.: B1606690

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Executive Summary

This guide provides a technical framework for the structural analysis of **4-styrylpyridazine** derivatives, a class of

-conjugated diaza-heterocycles. Unlike their well-known analogues—stilbenes (hydrocarbons) and styrylpyridines (mono-azines)—styrylpyridazines possess a highly electron-deficient 1,2-diazine core. This structural nuance significantly alters crystal packing forces, enhancing

stacking capability and introducing unique hydrogen-bond acceptor sites critical for designing nonlinear optical (NLO) materials and bioactive pharmacophores.

This document objectively compares the styrylpyridazine scaffold against its primary alternatives, detailing synthesis, crystallization protocols, and crystallographic metrics.

Comparative Analysis: The "Diazine Effect"

To understand the performance of **4-styrylpyridazine**, one must benchmark it against the structural standards: (E)-Stilbene and (E)-4-Styrylpyridine.

Mechanism of Packing Differences

- **Stilbene (No N):** Packing is dominated by weak dispersive forces and edge-to-face C-H... interactions, often leading to a herringbone motif which can reduce charge transfer efficiency.
- **Styrylpyridine (1 N):** The single nitrogen atom introduces a dipole moment and a specific C-H...N hydrogen bond vector, often flattening the packing into sheets.
- **4-Styrylpyridazine (2 Ns):** The 1,2-diazine ring creates a stronger dipole and two adjacent H-bond acceptor sites. This "Diazine Effect" typically increases lattice energy and promotes tighter, planar π -stacking, which is favorable for electron transport and fluorescence quantum yield.

Performance Metrics Table

Feature	(E)-Stilbene	(E)-4-Styrylpyridine	(E)-4-Styrylpyridazine
Core Character	Neutral Hydrocarbon	Electron Poor (Mono-azine)	Highly Electron Poor (Diazine)
Dipole Moment	~0 D	~2.5 D	> 3.5 D (Estimated)
Primary Interaction	C-H... (Herringbone)	C-H...N (Weak)	C-H...N (Strong/Bifurcated)
π -Stacking Distance	> 3.8 Å	~3.6 - 3.7 Å	~3.4 - 3.6 Å (Target)
Solubility	Lipophilic	Moderate	Amphiphilic (Polar)
Key Application	Scintillators	Coordination Ligands	NLO Materials / Bioactive Agents

Experimental Protocols

Synthesis: The Knoevenagel Condensation

While Heck coupling is possible, the Knoevenagel condensation is preferred for **4-styrylpyridazines** due to the high acidity of the methyl protons on the electron-deficient pyridazine ring.

- Reagents: 4-methylpyridazine (1 eq), Aromatic Aldehyde (1 eq), Acetic Anhydride (excess).
- Procedure: Reflux reagents for 4–8 hours. The acetic anhydride acts as both solvent and dehydrating agent.
- Purification: Neutralize with NaHCO₃

, extract with DCM, and recrystallize from Ethanol/Water to remove the Z-isomer (the E-isomer is thermodynamically favored and less soluble).

Crystallization Strategy

Obtaining X-ray quality crystals of pyridazines requires managing their polarity.

- Method A (Slow Evaporation): Dissolve 20 mg in Ethanol/DMF (9:1). The DMF prevents rapid crashing out, while Ethanol evaporates.
 - Why: Pyridazines can form solvates. DMF often incorporates into the lattice; use pure Ethanol if non-solvated forms are required.
- Method B (Vapor Diffusion): Dissolve in THF (inner vial); diffuse Pentane (outer vial).
 - Target: This method promotes the growth of the thermodynamically stable polymorph.

Data Collection & Refinement

- Radiation Source: Mo-K

(

Å) is preferred over Cu-K

to minimize absorption, as pyridazines pack densely.

- Temperature: Collect at 100 K. Thermal motion of the ethylene bridge (-CH=CH-) often causes disorder at room temperature, obscuring bond length alternation (BLA) analysis.

Structural Analysis Workflow

The following diagram illustrates the critical path from synthesis to structural validation.



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Figure 1: Integrated workflow for the synthesis, growth, and structural validation of styrylpyridazine crystals.

Key Crystallographic Parameters to Monitor

When analyzing your dataset, focus on these three structural indicators to validate the "Diazine Effect":

Planarity & Torsion Angles

The degree of conjugation depends on the planarity between the pyridazine ring, the vinyl bridge, and the phenyl ring.

- Measure: The C-C-C-C and C-C-C-N torsion angles across the bridge.
- Target: Deviation

indicates strong conjugation. Large deviations (

) suggest steric clash or packing forces overcoming electronic conjugation.

Centroid-Centroid Distance

This measures the

-

stacking efficiency.

- Styrylpyridine Benchmark: Typically 3.65 – 3.80 Å.
- Styrylpyridazine Target: Look for 3.40 – 3.60 Å. The electron-deficient pyridazine ring should attract electron-rich phenyl rings of adjacent molecules more strongly.

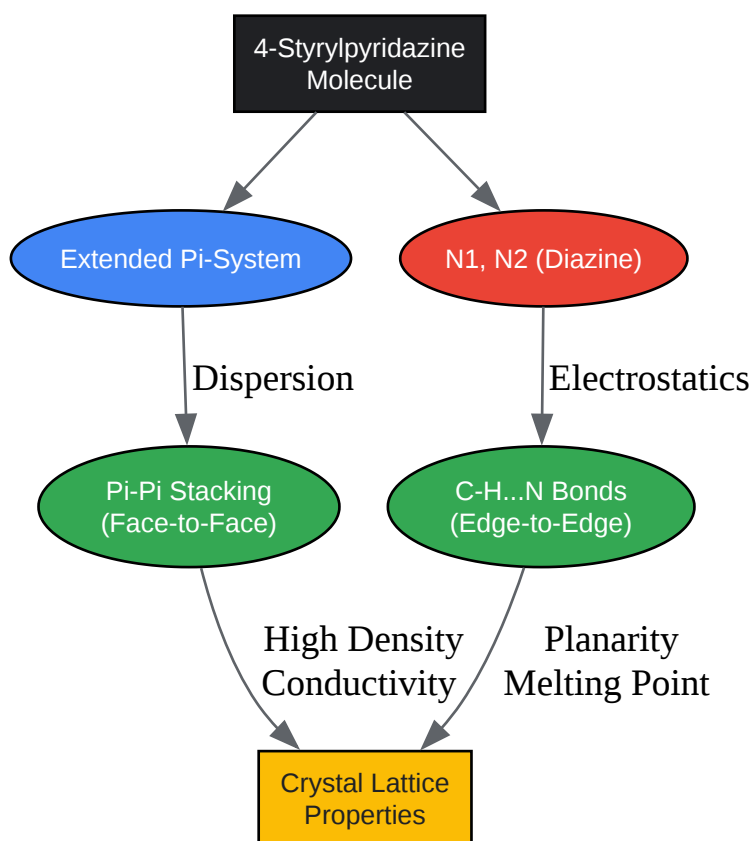
Short Contacts (Hirshfeld Surface Analysis)

Use Hirshfeld surface analysis (e.g., CrystalExplorer) to quantify intermolecular interactions.

- Expectation: A significant percentage of the surface area should be dominated by N...H contacts (blue/red regions on the map). If H...H contacts dominate, the "Diazine Effect" is being blocked by bulky substituents.

Interaction Logic Diagram

This diagram visualizes the competing forces that dictate the final crystal lattice.



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Figure 2: The interplay of forces in styrylpyridazine crystal engineering. The diazine nitrogens drive edge-to-edge alignment, while the pi-system drives stacking.

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Sources

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- [2. 4-Styrylpyridine | C13H11N | CID 641098 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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